

# 3-bromo-1H-indazol-5-amine molecular weight and formula

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## Compound of Interest

Compound Name: **3-bromo-1H-indazol-5-amine**

Cat. No.: **B152525**

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## Technical Guide: 3-bromo-1H-indazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of **3-bromo-1H-indazol-5-amine**, a heterocyclic building block relevant in medicinal chemistry and drug discovery.

## Core Molecular Data

The fundamental molecular characteristics of **3-bromo-1H-indazol-5-amine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrN <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	212.05 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
CAS Number	478837-59-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

The determination of the molecular weight and formula for chemical compounds like **3-bromo-1H-indazol-5-amine** is typically achieved through a combination of mass spectrometry and elemental analysis.

### 1. Mass Spectrometry for Molecular Weight Determination:

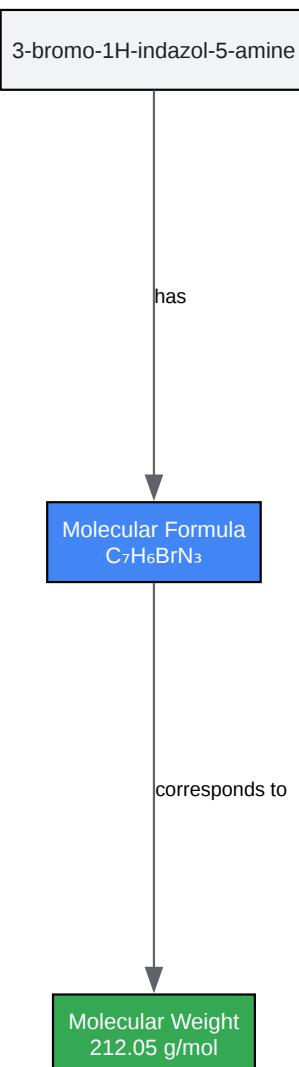
- **Methodology:** High-resolution mass spectrometry (HRMS) is employed to accurately determine the mass-to-charge ratio ( $m/z$ ) of the molecular ion.
- **Sample Preparation:** The compound is dissolved in a suitable solvent (e.g., methanol, acetonitrile) at a low concentration.
- **Ionization:** A soft ionization technique, such as electrospray ionization (ESI), is used to generate intact molecular ions with minimal fragmentation.
- **Analysis:** The sample is introduced into the mass spectrometer, and the  $m/z$  of the  $[M+H]^+$  or  $[M-H]^-$  ion is measured with high precision. The molecular weight is then calculated from this value.

### 2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is used to determine the percentage composition of carbon, hydrogen, and nitrogen in the sample.
- **Procedure:** A precisely weighed sample of the compound is combusted in a stream of oxygen. The resulting combustion products ( $CO_2$ ,  $H_2O$ , and  $N_2$ ) are collected and quantified.
- **Calculation:** The percentage of each element is used to determine the empirical formula. This, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its molecular formula, and its corresponding molecular weight.

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Caption: Relationship between compound name, formula, and molecular weight.

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